

Unveiling the Decay Characteristics of Thallium-206: A Comparative Analysis of Nuclear Databases

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Compound of Interest

Compound Name: *Thallium-206*

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A comprehensive validation of **Thallium-206** (Tl-206) decay data has been conducted, comparing evaluated nuclear data from leading international databases. This guide provides researchers, scientists, and drug development professionals with a consolidated and objective overview of the key decay properties of this radionuclide, supported by a summary of experimental methodologies for its characterization.

Thallium-206 is a short-lived beta-emitting isotope, decaying to the stable Lead-206. Accurate and consistent decay data is paramount for applications in nuclear medicine, physics, and dosimetry. This comparison leverages data from the Evaluated Nuclear Structure Data File (ENSDF), a cooperative effort involving the National Nuclear Data Center (NNDC) at Brookhaven National Laboratory, the International Atomic Energy Agency (IAEA), and other international data centers.

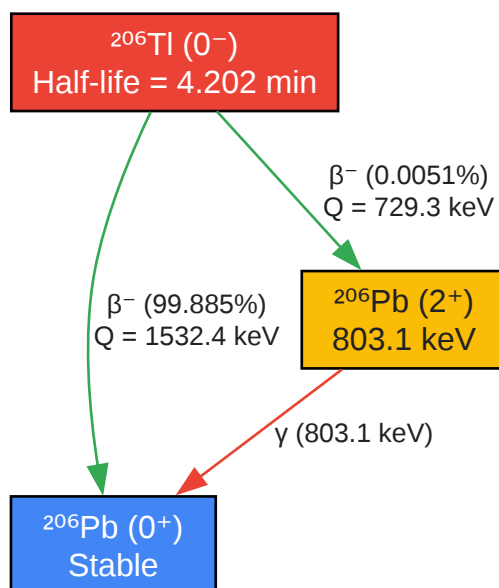
Comparative Decay Data of Thallium-206

The following table summarizes the key decay parameters for **Thallium-206** as retrieved from various nuclear databases. The data exhibits a high degree of consistency across different evaluations.

Parameter	Evaluated Value	Database/Reference
Half-life	4.202 (11) minutes	IAEA Nuclear Data Services[1]
4.199 minutes	Korea Atomic Energy Research Institute (KAERI)[2]	
4.202 minutes	Periodic Table (Wolfram Research)[3][4]	
Decay Mode	100% β^-	IAEA/INIS[5], Periodic Table (Wolfram Research)[3]
Q-value (β^- decay)	1532.4 (6.0) keV	IAEA Nuclear Data Services[1]
1533.536 (0.657) keV	Korea Atomic Energy Research Institute (KAERI)[2]	
Daughter Nuclide	^{206}Pb	IAEA/INIS[5], Periodic Table (Wolfram Research)[3]
Spin and Parity	0^-	IAEA Nuclear Data Services[1], Periodic Table (Wolfram Research)[4]

Thallium-206 Decay Scheme

The decay of **Thallium-206** is characterized by a primary beta transition to the ground state of Lead-206. Minor, low-probability beta transitions to excited states of Lead-206 also occur.



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